

# Technical Guide: Research Applications of 2-Bromo-3,6-dichlorophenol

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## Compound of Interest

Compound Name: 2-Bromo-3,6-dichlorophenol

CAS No.: 63862-91-9

Cat. No.: B1281853

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## Executive Summary

**2-Bromo-3,6-dichlorophenol** is a tri-halogenated phenolic building block characterized by distinct electronic and steric properties. Its primary value in research lies in its chemoselectivity: the presence of a reactive bromine atom at the ortho position, distinct from the less reactive chlorine substituents at the meta and ortho positions. This reactivity differential makes it an ideal scaffold for sequential cross-coupling reactions (e.g., Suzuki-Miyaura), allowing for the precise construction of non-symmetric biaryl ligands, pharmaceuticals, and agrochemicals. Furthermore, it serves as a critical analytical standard in environmental toxicology, specifically in tracking the degradation pathways of brominated flame retardants (BFRs) into mixed halogenated dioxins.

## Chemical Constitution & Properties[1][2][3]

The molecule features a phenol core substituted with chlorine at positions 3 and 6, and bromine at position 2. Note that due to symmetry, the precursor 2,5-dichlorophenol is often the starting material; introducing bromine at the remaining ortho site (position 6 relative to the original numbering) yields the 2-Bromo-3,6-dichloro pattern upon re-numbering.

Property	Value
IUPAC Name	2-Bromo-3,6-dichlorophenol
CAS Registry	63862-91-9
Molecular Formula	C <sub>6</sub> H <sub>3</sub> BrCl <sub>2</sub> O
Molecular Weight	241.90 g/mol
SMILES	OC1=C(Br)C(Cl)=CC=C1Cl (Isomeric representation)
Appearance	White to off-white crystalline solid
Acidity (pKa)	~6.5 (Estimated; enhanced acidity due to -I effect of halogens)
Solubility	Soluble in DCM, EtOAc, MeOH; sparingly soluble in water

## Synthetic Utility: The "Suzuki Switch"[7]

The defining feature of **2-Bromo-3,6-dichlorophenol** is the reactivity hierarchy of its halogen substituents. In Palladium-catalyzed cross-coupling, the C–Br bond (Bond Dissociation Energy ~81 kcal/mol) undergoes oxidative addition significantly faster than the C–Cl bonds (~96 kcal/mol).

## Chemoselective Functionalization

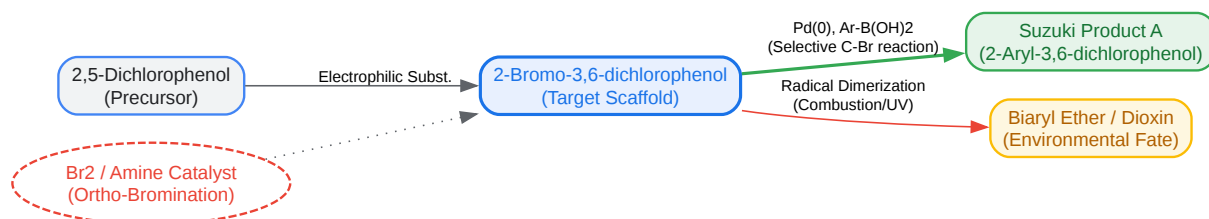
Researchers utilize this molecule to perform site-selective arylation.

- Step 1 (High Reactivity): Pd-catalyzed coupling at the C2-Br position.
- Step 2 (Low Reactivity): Subsequent activation of the C3-Cl or C6-Cl positions using specialized ligands (e.g., Buchwald phosphines) or harsher conditions.

This "switch" allows the phenol to act as a linchpin for linking two different aryl groups, essential in Fragment-Based Drug Discovery (FBDD).

## Synthesis Pathway Visualization

The following diagram illustrates the synthesis of the compound and its divergent reactivity.



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Caption: Synthesis from 2,5-dichlorophenol and divergent pathways: Chemoselective coupling (Green) vs. Environmental degradation (Orange).

## Key Research Applications

### Pharmaceutical & Agrochemical Intermediates

- **Phytoalexin Analogs:** Halogenated phenols are precursors to biphenyl phytoalexins (antimicrobial compounds produced by plants). The 2-bromo position allows the attachment of the second phenyl ring, mimicking natural defense signaling molecules.
- **Herbicides:** Structural analogs of Dicamba (3,6-dichloro-2-methoxybenzoic acid). **2-Bromo-3,6-dichlorophenol** can be converted to benzoic acid derivatives via carbonylation at the bromine site, offering a pathway to novel auxin-mimic herbicides.

### Environmental Toxicology (Dioxin Precursors)

A critical, albeit negative, application is its use as a reference standard in combustion toxicology.

- **Mechanism:** During the incineration of waste containing both chlorinated and brominated flame retardants, **2-Bromo-3,6-dichlorophenol** acts as a "predioxin."

- Pathway: It undergoes radical condensation to form Polyhalogenated Dibenzo-p-dioxins and Dibenzofurans (PXDD/Fs).
- Research Use: Labs use the pure compound to calibrate GC-MS instruments for detecting these toxic metabolites in environmental samples (fly ash, soil).

## Experimental Protocol: Chemoselective Suzuki Coupling

Objective: Selectively couple a phenyl group to the C2-position without disturbing the C3/C6 chlorines.

Materials:

- **2-Bromo-3,6-dichlorophenol** (1.0 equiv)[1][2][3]
- Phenylboronic acid (1.1 equiv)
- Pd(PPh<sub>3</sub>)<sub>4</sub> (3-5 mol%)
- Na<sub>2</sub>CO<sub>3</sub> (2.0 equiv, 2M aqueous)
- Solvent: 1,4-Dioxane or DME

Procedure:

- Setup: Charge a flame-dried Schlenk flask with **2-Bromo-3,6-dichlorophenol**, phenylboronic acid, and Pd catalyst under Argon.
- Solvation: Add degassed 1,4-Dioxane and aqueous Na<sub>2</sub>CO<sub>3</sub>.
- Reaction: Heat to 70–80°C. Note: Do not exceed 90°C to prevent oxidative addition into the C-Cl bonds.
- Monitoring: Monitor via TLC (Hexane/EtOAc). The starting material (lower R<sub>f</sub>) should disappear, replaced by the mono-arylated product.

- Workup: Quench with dilute HCl, extract with EtOAc, and purify via silica gel chromatography.
- Validation:
  - $^1\text{H}$  NMR: Look for the disappearance of the high-field aromatic signals associated with the shielding effect of Br.
  - MS: Verify the isotopic pattern. The product should retain the  $\text{Cl}_2$  pattern (9:6:1 intensity ratio for M, M+2, M+4) but lose the Br pattern.

## References

- PubChem. (n.d.). 3-Bromo-2,6-dichlorophenol Compound Summary. National Library of Medicine. Retrieved January 29, 2026, from [[Link](#)]
- Murdoch University. (2009). Studies on the Decomposition of Selected Brominated Flame Retardants. Research Portal. Retrieved January 29, 2026, from [[Link](#)]
- Organic Chemistry Portal. (n.d.). Suzuki-Miyaura Coupling.[4][5][6] Retrieved January 29, 2026, from [[Link](#)]

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## Sources

- 1. [4524-77-0|2-Bromo-4,6-dichlorophenol|BLD Pharm \[bldpharm.com\]](#)
- 2. [3964-56-5|4-Bromo-2-chlorophenol|BLD Pharm \[bldpharm.com\]](#)
- 3. [13664-64-7|2,6-Dibromo-3,4-dichlorophenol|BLD Pharm \[bldpharm.com\]](#)
- 4. [scispace.com \[scispace.com\]](#)
- 5. [pdf.benchchem.com \[pdf.benchchem.com\]](#)
- 6. [scispace.com \[scispace.com\]](#)

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